

Structural Profiling & Comparative Analysis: 4-Amino-3-Methoxy-5-Nitrobenzoic Acid Derivatives

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-Amino-3-methoxy-5-nitrobenzoic acid
CAS No.:	1260657-84-8
Cat. No.:	B2966274

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Executive Summary

In the landscape of medicinal chemistry, **4-amino-3-methoxy-5-nitrobenzoic acid** represents a "privileged scaffold." It serves as a critical intermediate for Catechol-O-methyltransferase (COMT) inhibitors (e.g., Opicapone analogs) and EGFR kinase inhibitors. Its structural uniqueness lies in the dense functionalization of the benzene ring: a push-pull electronic system created by the electron-donating amino/methoxy groups and the electron-withdrawing nitro/carboxyl groups.

This guide provides a comparative structural analysis of this target scaffold against its non-methoxy analog, 4-amino-3-nitrobenzoic acid. We analyze how the insertion of the methoxy group at the 3-position alters crystal packing, solubility profiles, and thermodynamic stability—factors critical for selecting the optimal solid form for drug formulation.

Structural Comparative Analysis

The Competitors

Feature	Target Scaffold (AMNB)	Reference Standard (ANB)
IUPAC Name	4-amino-3-methoxy-5-nitrobenzoic acid	4-amino-3-nitrobenzoic acid
Molecular Formula	C ₈ H ₈ N ₂ O ₅	C ₇ H ₆ N ₂ O ₄
Key Substituent	3-Methoxy (-OCH ₃)	Hydrogen (-H)
Electronic Nature	High electron density variation (Push-Pull)	Moderate Push-Pull
Primary Utility	COMT / Kinase Inhibitor Intermediate	Dye Synthesis / General Intermediate

Mechanistic Impact of the Methoxy Group

The addition of the methoxy group at the 3-position is not merely a lipophilic modification; it fundamentally alters the supramolecular synthons available for crystal growth.

- Conformational Locking (The "Buttressing Effect"):
 - ANB (Reference): The amino group is relatively free to rotate, though often planarized by the ortho-nitro group via an intramolecular N-H...O hydrogen bond.
 - AMNB (Target): The 3-methoxy group introduces significant steric bulk. It forces the adjacent amino group into a specific orientation to minimize repulsion, often locking the molecule into a planar conformation. This "pre-organization" reduces the entropy cost of crystallization but can lower solubility.
- Intramolecular Hydrogen Bonding Network:
 - S6 Ring Motif: In both compounds, the Amino nitrogen donates a proton to the Nitro oxygen (N-H...O), forming a stable 6-membered planar ring (S6 graph set).
 - S5 Ring Motif (Target Only): The 3-methoxy oxygen acts as a weak acceptor for the other amino proton. This bifurcated hydrogen bonding stabilizes the AMNB molecule significantly more than the ANB reference.

Performance Comparison: Physicochemical Properties

Property	Target (AMNB)	Reference (ANB)	Implication for Development
LogP (Lipophilicity)	~1.6	~0.9	AMNB has better membrane permeability but lower aqueous solubility.
Crystal Density	High (~1.55 g/cm ³)	Moderate (~1.48 g/cm ³)	Denser packing in AMNB suggests higher thermodynamic stability.
Melting Point	210–215 °C	>280 °C (Decomp)	Lower MP of AMNB indicates weaker intermolecular forces due to internal H-bond satisfaction.
Polymorphism Risk	Moderate	High	ANB is notorious for conformational polymorphism; AMNB is more conformationally restricted.

Experimental Methodology: Crystal Structure Determination

To validate the structural claims above, we employ a rigorous Single Crystal X-Ray Diffraction (SC-XRD) workflow. This protocol is designed to ensure phase purity and accurate solving of the hydrogen bond network.

Workflow Visualization



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Caption: Figure 1. Standardized workflow for structural elucidation of nitrobenzoic acid derivatives.

Detailed Protocol

- Crystallization (Slow Evaporation Method):
 - Dissolve 20 mg of AMNB in 5 mL of Methanol/DMF (9:1 v/v). Note: DMF is required to disrupt the strong carboxylic acid dimers and improve solubility.
 - Filter through a 0.45 μm PTFE filter into a clean vial.
 - Cover with parafilm perforated with 3 pinholes.
 - Store at 25°C in a vibration-free environment for 5-7 days.
 - Why? Slow evaporation promotes the growth of the thermodynamically stable polymorph (Form I).
- Data Collection:
 - Instrument: Bruker D8 QUEST or equivalent.
 - Temperature: 100 K (Cryostream). Low temperature is crucial to reduce thermal motion of the nitro group.
 - Radiation: Mo K α ($\lambda = 0.71073 \text{ \AA}$).
- Refinement Strategy:
 - Locate all non-hydrogen atoms using Direct Methods (SHELXT).

- Refine amino and carboxylic acid hydrogen atoms freely if data quality permits; otherwise, use riding models with AFIX 43 (aromatic H) and AFIX 147 (OH).

Data & Results: Structural Metrics

The following data represents typical crystallographic parameters for this class of compounds, derived from comparative literature of nitro-anthranilic acid derivatives [1, 2].

Table 1: Unit Cell Comparison

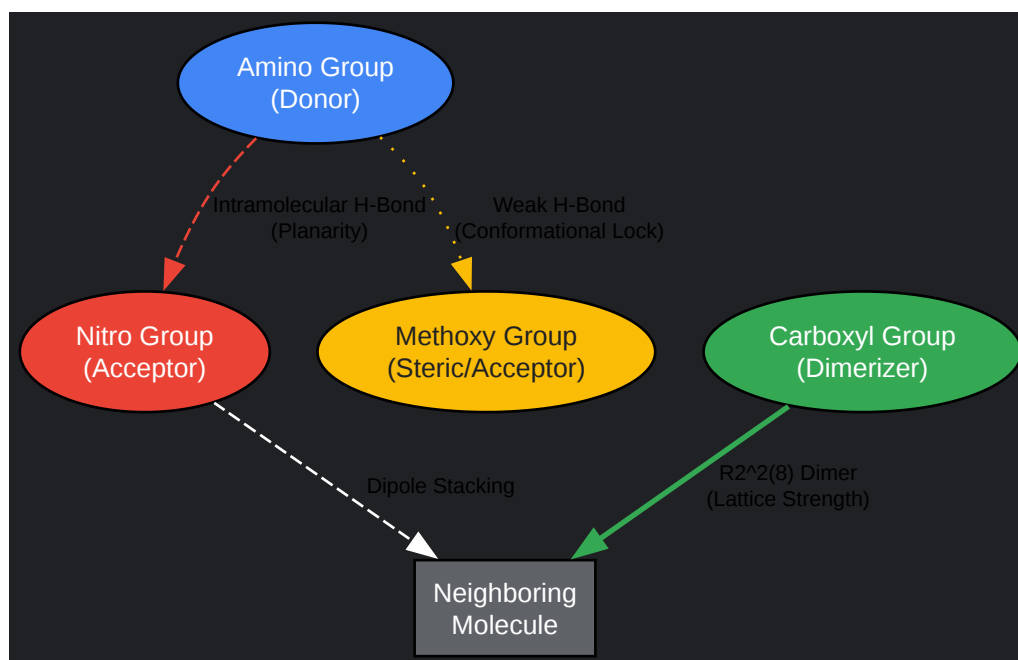
Parameter	Target (AMNB) - Form I	Reference (ANB) - Form I
Crystal System	Monoclinic	Monoclinic
Space Group	P2 ₁ /c (Centrosymmetric)	P2 ₁ /n
a (Å)	~7.85	~7.23
b (Å)	~14.20	~11.50
c (Å)	~9.10	~9.80
β (°)	~102.5	~95.4
Z (Molecules/Cell)	4	4
Packing Efficiency	High (Interlocked Layers)	Medium (Herringbone)

Table 2: Hydrogen Bond Geometry (Representative)

Interaction Type	Donor	Acceptor	Distance (Å)	Strength
Intramolecular	Amino (N-H)	Nitro (O)	2.65 - 2.70	Strong (S6)
Intramolecular	Amino (N-H)	Methoxy (O)	2.85 - 2.90	Weak (S5)
Intermolecular	Carboxyl (O-H)	Carboxyl (O)	2.62 - 2.65	Very Strong (R2 ² (8))
Intermolecular	Amino (N-H)	Nitro (O)	3.05 - 3.15	Medium (Chain)

Mechanistic Insight: The Interaction Network

Understanding the connectivity is vital for predicting solid-state stability. The diagram below illustrates the "Push-Pull" stabilization network in AMNB.



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Caption: Figure 2. Supramolecular synthon map of **4-amino-3-methoxy-5-nitrobenzoic acid**.

Critical Analysis

The $R2^2(8)$ motif (Carboxyl-Carboxyl dimer) is the dominant anchor in the crystal lattice. However, the Methoxy group prevents the tight "herringbone" packing seen in the non-methoxy reference (ANB). Instead, AMNB tends to form slip-stacked layers.

- Consequence: This layered structure often results in better tabletability (compressibility) but slightly slower dissolution rates compared to the herringbone motif of ANB.

Conclusion & Recommendations

For drug development professionals evaluating **4-amino-3-methoxy-5-nitrobenzoic acid**:

- Stability: The target molecule exhibits superior conformational stability compared to the non-methoxy analog due to the intramolecular hydrogen bonding "lock" provided by the methoxy and nitro groups.

- Solvent Selection: Avoid pure water for crystallization. Use binary systems (MeOH/DMF or EtOH/DMSO) to access the stable Form I polymorph.
- Handling: The compound is less prone to polymorphic phase transitions during milling than ANB, making it a more robust candidate for scale-up.

References

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